

An In-depth Technical Guide to 9-Eicosyne: Molecular Properties, Synthesis, and Characterization

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Compound of Interest

Compound Name: 9-Eicosyne
CAS No.: 71899-38-2
Cat. No.: B14457290

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of **9-eicosyne**, a long-chain internal alkyne. It includes a detailed protocol for its synthesis via the alkylation of a terminal alkyne, along with standard characterization methodologies. This document is intended to serve as a valuable resource for researchers in organic synthesis, materials science, and drug development who may utilize long-chain alkynes as intermediates or core structural motifs.

Core Data Presentation

The fundamental molecular properties of **9-eicosyne** are summarized in the table below for quick reference and comparison.

Property	Value	Source
Molecular Formula	C ₂₀ H ₃₈	[1] [2] [3] [4]
Molecular Weight	278.5 g/mol	[1]
278.5157 g/mol	[2]	
278.52 g/mol	[4]	
Monoisotopic Mass	278.297351212 Da	
IUPAC Name	Icos-9-yne	[1]
CAS Number	71899-38-2	[2]

Experimental Protocols

The synthesis of **9-eicosyne**, an internal alkyne, can be efficiently achieved through the alkylation of a suitable terminal alkyne. This method involves the deprotonation of a terminal alkyne to form a potent nucleophile (an acetylide ion), followed by its reaction with an alkyl halide in an SN2 reaction.

1. Synthesis of **9-Eicosyne** via Alkylation of 1-Decyne

This protocol outlines the synthesis of **9-eicosyne** from 1-decyne and 1-bromodecane.

Materials:

- 1-Decyne
- 1-Bromodecane
- Sodium amide (NaNH₂)
- Liquid ammonia (NH₃)
- Anhydrous diethyl ether or tetrahydrofuran (THF)
- Saturated aqueous ammonium chloride (NH₄Cl)

- Hexane
- Anhydrous magnesium sulfate (MgSO_4)
- Argon or Nitrogen gas (for inert atmosphere)

Procedure:

- Step 1: Formation of the Acetylide Anion
 - Set up a three-necked round-bottom flask equipped with a dropping funnel, a condenser with a drying tube, and an inlet for inert gas.
 - Under a positive pressure of argon or nitrogen, place sodium amide in the flask.
 - Cool the flask to $-78\text{ }^{\circ}\text{C}$ using a dry ice/acetone bath and condense liquid ammonia into the flask.
 - To the stirred solution, add 1-decyne dropwise via the dropping funnel over 30 minutes.
 - Allow the reaction mixture to stir for 1 hour at $-78\text{ }^{\circ}\text{C}$ to ensure the complete formation of the sodium decynilide.
- Step 2: Alkylation with 1-Bromodecane
 - Dissolve 1-bromodecane in a minimal amount of anhydrous diethyl ether or THF.
 - Add the 1-bromodecane solution dropwise to the stirred acetylide solution at $-78\text{ }^{\circ}\text{C}$.
 - After the addition is complete, allow the reaction to slowly warm to room temperature and stir overnight. The ammonia will evaporate during this time.
- Step 3: Work-up and Purification
 - Carefully quench the reaction by the slow addition of saturated aqueous ammonium chloride.
 - Transfer the mixture to a separatory funnel and add diethyl ether.

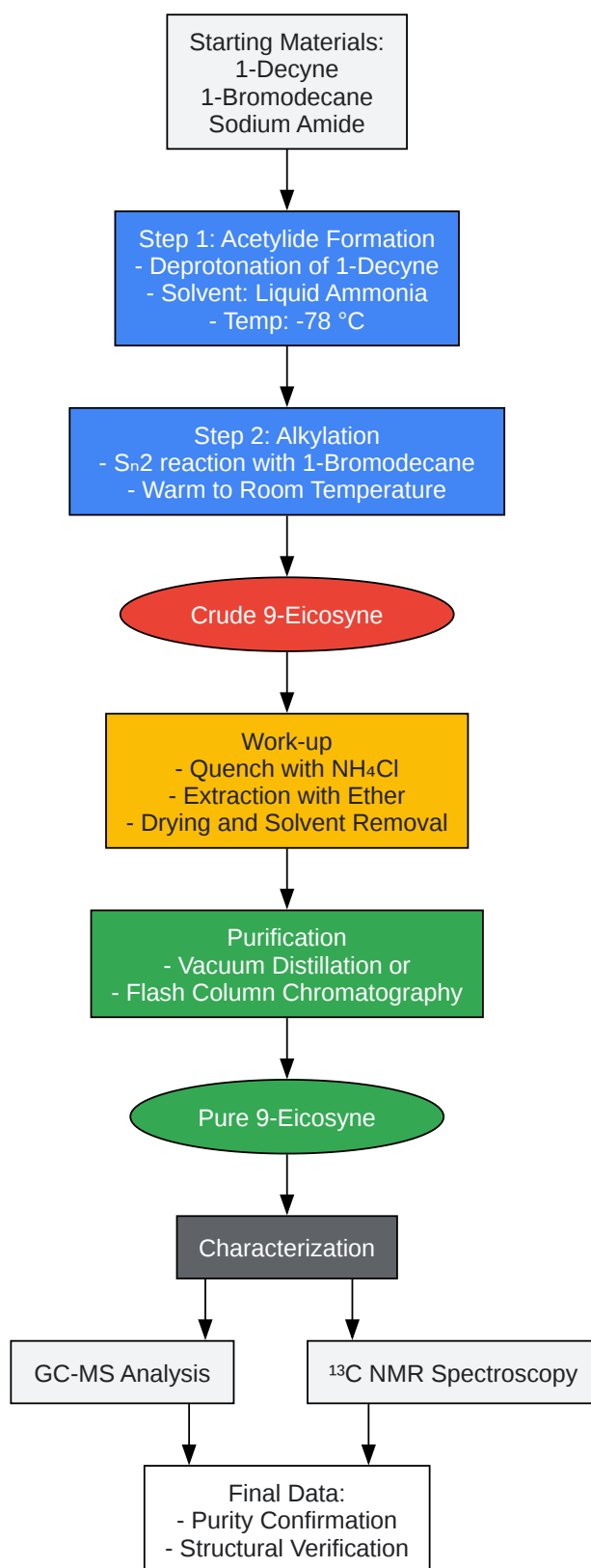
- Wash the organic layer sequentially with water and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- The crude product can be purified by vacuum distillation or flash column chromatography on silica gel using hexane as the eluent to yield pure **9-eicosyne**.

2. Characterization of **9-Eicosyne**

- Gas Chromatography-Mass Spectrometry (GC-MS):
 - A sample of the purified **9-eicosyne** is dissolved in a suitable solvent (e.g., hexane) and injected into the GC-MS.
 - The gas chromatograph separates the compound from any residual impurities.
 - The mass spectrometer provides the mass-to-charge ratio of the parent ion and its fragmentation pattern, which can be used to confirm the molecular weight and structure of **9-eicosyne**. The spectrum can be compared with databases like the NIST library for confirmation.
- ^{13}C NMR Spectroscopy:
 - A sample of **9-eicosyne** is dissolved in a deuterated solvent (e.g., CDCl_3).
 - The ^{13}C NMR spectrum is acquired. For an internal alkyne like **9-eicosyne**, the sp -hybridized carbons of the triple bond are expected to show signals in the range of 70-100 ppm. Due to the symmetry of **9-eicosyne**, the two carbons of the triple bond are chemically equivalent and would be expected to produce a single signal in this region. The remaining sp^3 -hybridized carbons will appear in the upfield region of the spectrum.

Mandatory Visualization

The following diagram illustrates the experimental workflow for the synthesis and characterization of **9-eicosyne**.



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Caption: Workflow for the synthesis and characterization of **9-eicosyne**.

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